

An In-depth Technical Guide to Ethyl 2-hydroxyisobutyrate: Synonyms, Synthesis, and Identification

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Compound of Interest

Compound Name: *Ethyl 2-hydroxyisobutyrate*

Cat. No.: *B1328902*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-hydroxyisobutyrate**, a versatile chemical compound. It includes a detailed list of its synonyms found in chemical literature, a representative experimental protocol for its synthesis, and a general workflow for chemical compound information retrieval. This document is intended to serve as a valuable resource for professionals in research and development.

Chemical Identity and Synonyms

Ethyl 2-hydroxyisobutyrate is a clear, colorless liquid with a variety of applications, including its use as a solvent for nitrocellulose and cellulose acetate, in organic synthesis, and in the pharmaceutical industry.^[1] Accurate identification of this compound in literature and databases is crucial. The following table summarizes its various names and identifiers.

Identifier Type	Value	Source
IUPAC Name	ethyl 2-hydroxy-2-methylpropanoate	[2][3][4][5]
CAS Registry Number	80-55-7	[1][2][3][4][6]
Synonym	Ethyl 2-hydroxy-2-methylpropionate	[3][4]
Synonym	Ethyl 2-methylactate	[3][4]
Synonym	Ethyl alpha-hydroxyisobutyrate	[2][3][4][6]
Synonym	2-Hydroxyisobutyric acid ethyl ester	[4]
Synonym	2-Methylactic acid ethyl ester	[3]
Systematic Name	Propanoic acid, 2-hydroxy-2-methyl-, ethyl ester	[2][6]
Molecular Formula	C6H12O3	[2][3][4]
InChI Key	GFUIDHWFLMPAGY-UHFFFAOYSA-N	[3][6]
SMILES	CCOC(=O)C(C)(C)O	[3][5][6]

Experimental Protocol: Synthesis of Ethyl 2-hydroxyisobutyrate

The following is a representative experimental protocol for the synthesis of **Ethyl 2-hydroxyisobutyrate** via Fischer esterification of 2-hydroxyisobutyric acid with ethanol. This method is commonly employed for the preparation of esters from carboxylic acids and alcohols.

2.1. Materials and Reagents

- 2-hydroxyisobutyric acid
- Ethanol (absolute)

- Concentrated sulfuric acid
- Dichloromethane
- Anhydrous magnesium sulfate
- Water

2.2. Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 5.0 g (48 mmol) of 2-hydroxyisobutyric acid in 100 mL of ethanol.[2]
- **Catalyst Addition:** Carefully add 130 μ L (2.4 mmol) of concentrated sulfuric acid to the solution.[2]
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for 24 hours.[2]
- **Work-up:**
 - After the reflux period, allow the mixture to cool to room temperature.
 - Remove the ethanol under reduced pressure using a rotary evaporator.[2]
 - Dissolve the residue in 100 mL of water.[2]
 - Extract the aqueous solution with three 50 mL portions of dichloromethane.[2]
- **Drying and Isolation:**
 - Combine the organic extracts and dry them over anhydrous magnesium sulfate.[2]
 - Filter the drying agent and concentrate the filtrate under reduced pressure to yield **Ethyl 2-hydroxyisobutyrate** as a colorless, volatile liquid.[2]

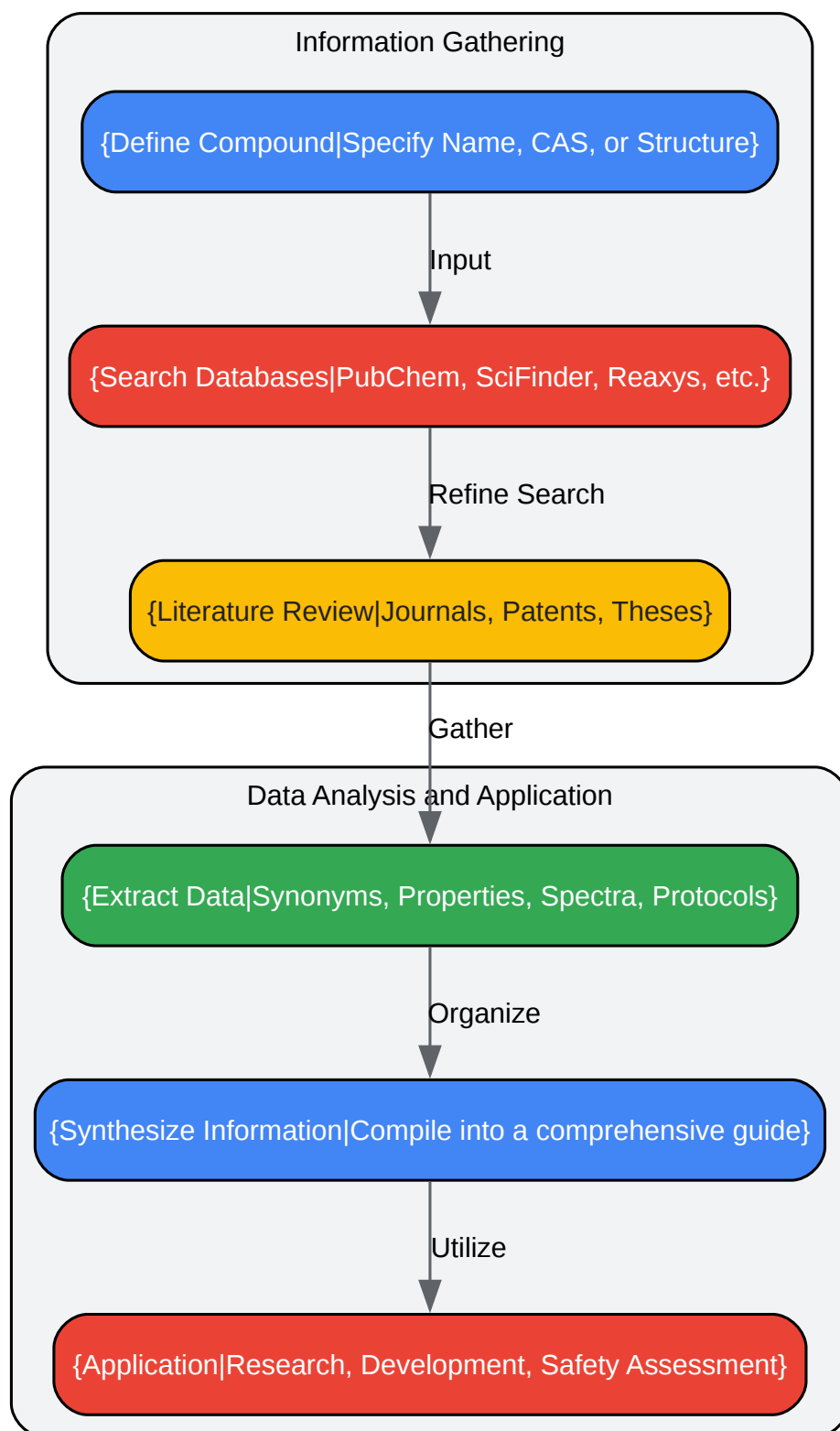
2.3. Characterization

The synthesized product can be characterized using various spectroscopic methods, such as Infrared (IR) spectroscopy and Nuclear Magnetic Resonance (NMR) spectroscopy, to confirm

its identity and purity.[\[2\]](#)

Workflow for Chemical Information Retrieval

The process of gathering comprehensive information about a chemical compound is a systematic endeavor. The following diagram illustrates a general workflow for retrieving chemical data, a process central to research and development in the chemical and pharmaceutical sciences.



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